

# Technical Support Center: Mauritianin Isolation and Purification

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## Compound of Interest

Compound Name: Mauritianin

Cat. No.: B1250748

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to improving the purity of isolated **Mauritianin**. The information is presented in a question-and-answer format to directly address specific issues encountered during experimental procedures.

## Frequently Asked Questions (FAQs)

Q1: What is **Mauritianin** and what are its key chemical properties?

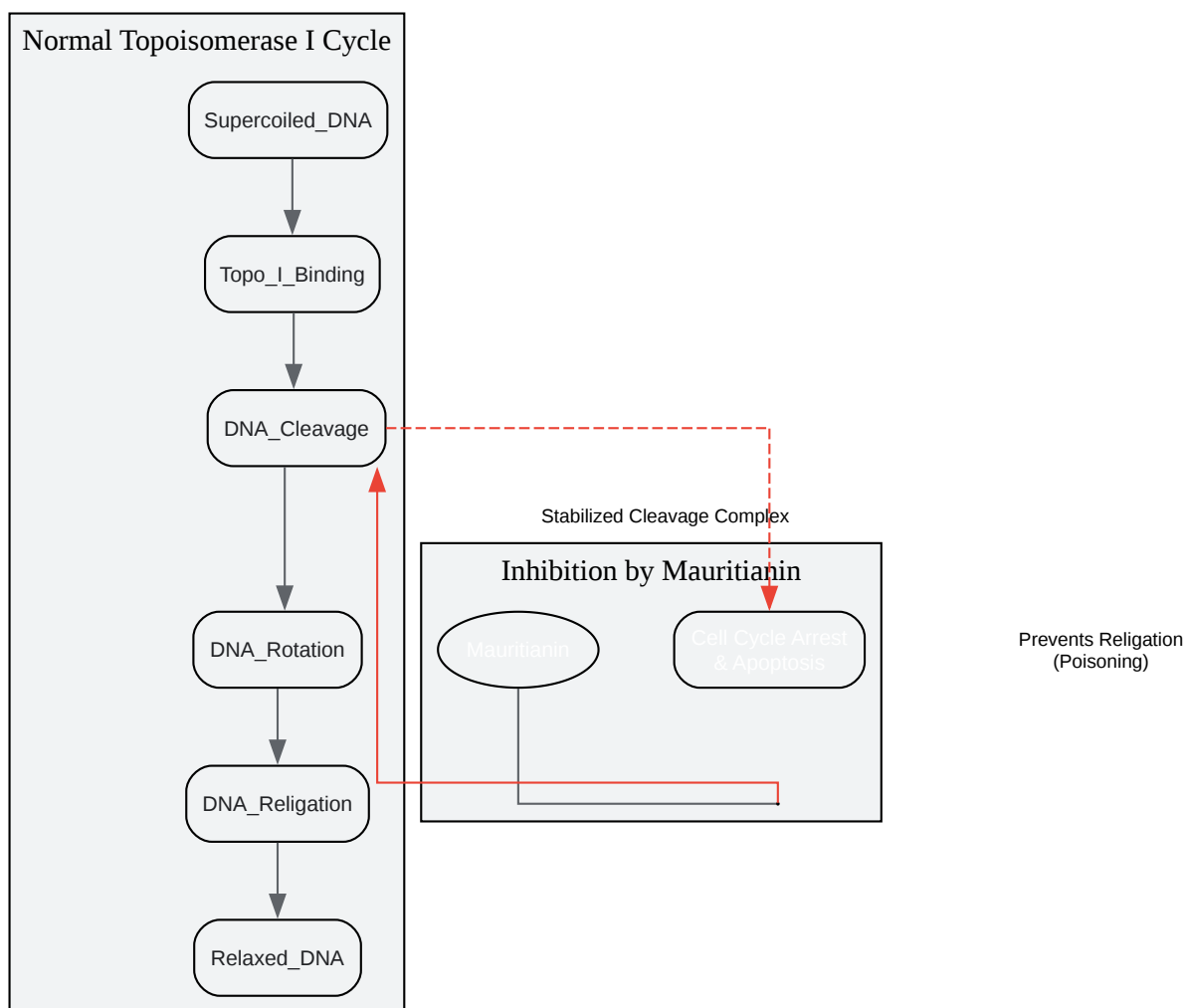
**Mauritianin** is a flavonoid glycoside, specifically a kaempferol 3-O-(2,6-di-O- $\alpha$ -rhamnopyranosyl)- $\beta$ -galactopyranoside[1][2]. It is isolated from the flowers and leaves of *Acalypha indica*[1][3]. A key biological activity of **Mauritianin** is its function as a DNA topoisomerase I inhibitor[1][2].

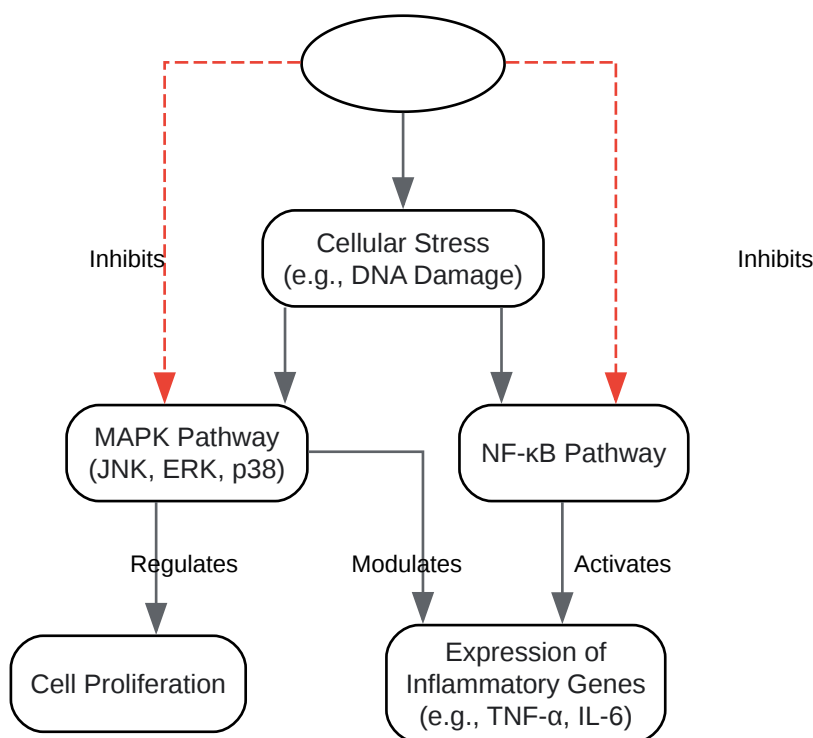
Table 1: Chemical Properties of **Mauritianin**

Property	Value	Source
CAS Number	109008-28-8	<a href="#">[1]</a>
Molecular Formula	C <sub>33</sub> H <sub>40</sub> O <sub>19</sub>	<a href="#">[1]</a>
Molecular Weight	740.66 g/mol	<a href="#">[1]</a>
Solubility	Soluble in DMSO	<a href="#">[1]</a>
Storage	Store at -20°C	<a href="#">[1]</a>

Q2: What are the general steps for isolating **Mauritianin** from *Acalypha indica*?

The general workflow for isolating **Mauritianin** involves extraction from the plant material, followed by a series of purification steps to remove impurities.





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## References

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- 2. Comparative analysis of topoisomerase IB inhibition and DNA intercalation by flavonoids and similar compounds: structural determinates of activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
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